

# Operational Disposal Guide: Desamino ( $\alpha$ S)-Chloro Histidine Methyl Ester[1][2]

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## Compound of Interest

Compound Name:	Desamino ( $\alpha$ S)-Chloro Histidine Methyl Ester
CAS No.:	64407-67-6
Cat. No.:	B133790

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## Part 1: Executive Summary & Immediate Directives[1][2]

Core Directive: Desamino ( $\alpha$ S)-Chloro Histidine Methyl Ester (CAS 64407-67-6) is a Halogenated Organic Compound.[1] It must be disposed of via High-Temperature Incineration with flue gas scrubbing.[1] Under no circumstances should this compound be disposed of via sanitary sewer (drain) or mixed with non-halogenated organic waste streams.

Immediate Action Plan:

- Segregate: Isolate from oxidizers and non-halogenated solvents.[2]
- Label: Mark clearly as "Halogenated Organic Waste" (Solid or Liquid).
- Contain: Use chemically resistant containers (HDPE or Glass).
- Destroy: Route to a licensed incineration facility capable of handling chlorine-bearing waste.

## Part 2: Chemical Profile & Hazard Logic[1][2][5]

To ensure safety, operators must understand the why behind the protocol. This section analyzes the chemical structure to justify the disposal method.

### Structural Analysis & Reactivity[1][2]

- Chemical Name: Methyl 2-chloro-3-(1H-imidazol-4-yl)propanoate[1][3]
- Functional Groups:
  - $\alpha$ -Chloro Group: Replaces the amine found in histidine.[1] This halogenation classifies the waste as "Halogenated," requiring specific combustion protocols to prevent the formation of toxic byproducts (e.g., dioxins) if burned improperly.[1][3]
  - Methyl Ester: Lipophilic modification.[1] Susceptible to hydrolysis in strong acids/bases but generally stable in storage.[1]
  - Imidazole Ring: Nitrogen-rich heterocycle.[1] Upon combustion, generates Nitrogen Oxides (NO<sub>x</sub>).[3]

### Hazard Identification (GHS Classification)

- Primary Hazard: Skin & Eye Irritant (Category 2/2A).[1]
- Secondary Hazard: Potential Lacrymator. Alpha-halo esters (like chloro- and bromo-esters) are structurally similar to known lacrymators (tear gases).[1] While this specific histidine derivative is less volatile, it should be handled as a potent mucous membrane irritant.[3]
- Combustion Products: Hydrogen Chloride (HCl), Carbon Monoxide (CO), Nitrogen Oxides (NO<sub>x</sub>).[1][3]

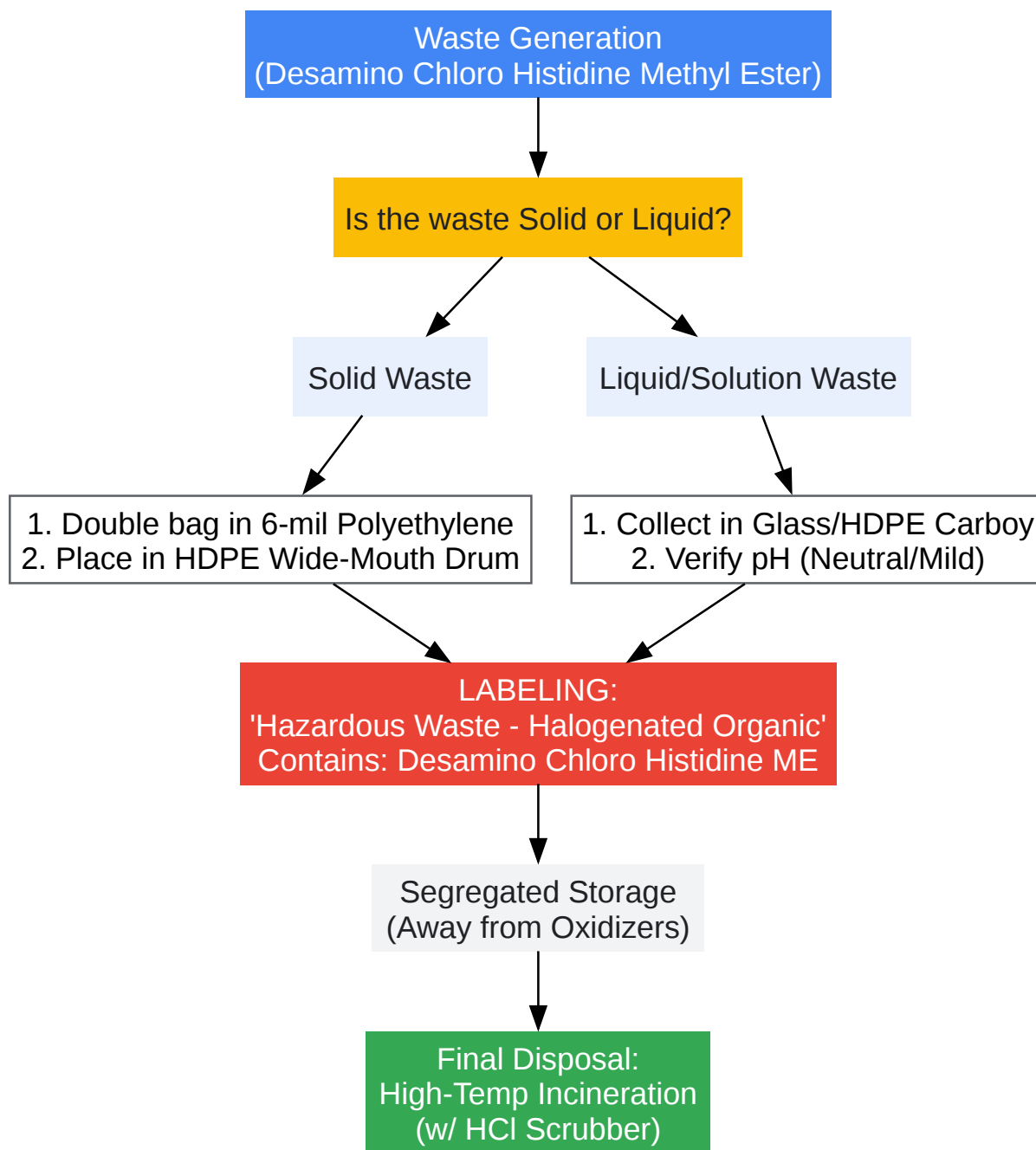
### Data Summary Table

Property	Specification	Operational Implication
CAS Number	64407-67-6	Use for waste manifesting.[1]
Physical State	Solid (White/Off-white powder)	Dust control measures required.[1][4]
Molecular Formula	C <sub>7</sub> H <sub>9</sub> ClN <sub>2</sub> O <sub>2</sub>	High Nitrogen/Chlorine content.[1][5]
Water Solubility	Moderate to Low	Do not flush; aquatic toxicity potential.[1]
Incompatibility	Strong Oxidizers, Strong Bases	Risk of exothermic hydrolysis or chloramine formation.[3]

## Part 3: Step-by-Step Disposal Protocol

This protocol is designed to be a self-validating system.[1] If a step cannot be completed (e.g., container is not compatible), the process halts immediately.[1][3]

## Workflow Visualization



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Figure 1: Decision logic for waste stream segregation and packaging.

## Detailed Procedures

### Scenario A: Disposal of Pure Solid (Expired/Surplus)[1]

- PPE Required: Nitrile gloves (double gloving recommended), safety goggles, lab coat, and N95 dust mask or fume hood operation.[3]
- Container Selection: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a dedicated solid waste drum.[1]
- Packaging:
  - Do not pour loose powder directly into a large drum.[1]
  - Seal the original container or transfer to a heavy-duty (6-mil) polyethylene bag.
  - Seal the bag with tape or a zip-tie.[1]
- Labeling: Apply a hazardous waste label.
  - Constituents: "Desamino ( $\alpha$ S)-Chloro Histidine Methyl Ester"[1][5][6]
  - Hazard Checkbox: "Toxic" and "Irritant".[2]
  - Note: "Halogenated Solid".[1]

## Scenario B: Disposal of Reaction Solutions (Liquid)

- Solvent Compatibility: Ensure the carrier solvent is compatible with the waste container.
  - Compatible: Methanol, DCM, Ethyl Acetate.[1][3]
  - Incompatible: Strong oxidizing acid mixtures (e.g., Piranha solution).[3]
- Segregation: Pour into the Halogenated Solvent Waste carboy.
  - Crucial: Even if the solvent is non-halogenated (e.g., Methanol), the presence of the Chloro-Histidine solute classifies the entire mixture as halogenated waste for incineration purposes.[1][3]
- Labeling: List the solvent and the solute (Desamino Chloro Histidine ME) on the tag.

## Emergency Spill Response

- Small Spill (< 5g):
  - Evacuate immediate area if dust is airborne.[1]
  - Wear PPE.[1][7][4][8][9]
  - Cover with damp paper towels (to prevent dust) or an absorbent pad.[1]
  - Wipe up and place in a sealed bag.
  - Clean surface with mild soap and water; collect rinsate as hazardous waste.
- Skin Exposure: Wash immediately with soap and water for 15 minutes.[1][4] The alpha-chloro ester moiety can cause delayed irritation.[1]

## Part 4: Regulatory & Logistics (RCRA/EPA)[2]

### Waste Codes

While this specific research chemical may not have a unique "U" or "P" listing, it falls under broader characteristic definitions used by waste handlers.

Code	Description	Applicability
D001	Ignitable	Only if dissolved in flammable solvents (e.g., MeOH).[1][3]
None	Non-Regulated Solid	If pure solid. However, institutional policy usually mandates treating halogenated organics as regulated hazardous waste.[3]
Halogen	Halogenated Organic	Primary Internal Classification. Signals the incinerator to use acid-gas scrubbing (for HCl).[1]

### The "Incineration Only" Rule

### Why not landfill?

- Leaching: The methyl ester can hydrolyze to the acid form, potentially mobilizing the chlorinated imidazole into groundwater.
- Persistence: Halogenated heterocycles can be resistant to biological degradation.[1]
- Thermal Destruction: Incineration at >1000°C ensures the C-Cl bond is broken and the chlorine is captured as HCl salts in the scrubber, preventing environmental release.[1]

## References

- PubChem.**Desamino ( $\alpha$ S)-Chloro Histidine Methyl Ester** (CID 12355783).[1][5] National Library of Medicine. [[Link](#)][1]
- U.S. Environmental Protection Agency (EPA).Hazardous Waste Management System: Identification and Listing of Hazardous Waste (40 CFR Part 261).[10] [[Link](#)][1]

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